

# Biotin-PEG4-PFP ester molecular weight and formula

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## Compound of Interest

Compound Name: Biotin-PEG4-PFP ester

Cat. No.: B8025150

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## Technical Guide: Biotin-PEG4-PFP Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Biotin-PEG4-PFP ester**, a key reagent in modern bioconjugation and targeted therapeutics development. It covers the fundamental molecular properties, detailed experimental protocols for its application, and visual representations of relevant workflows and biological pathways.

## Core Molecular Attributes

**Biotin-PEG4-PFP ester** is a specialized chemical tool designed for the covalent attachment of biotin to other molecules. It features a biotin moiety for high-affinity binding to streptavidin and avidin, a hydrophilic tetra-polyethylene glycol (PEG4) spacer to enhance solubility and reduce steric hindrance, and a pentafluorophenyl (PFP) ester as a reactive group for forming stable amide bonds with primary and secondary amines.

The quantitative properties of **Biotin-PEG4-PFP ester** are summarized in the table below.

Property	Value
Molecular Formula	C27H36F5N3O8S
Molecular Weight	657.65 g/mol
CAS Number	1334172-58-5
Purity	Typically >96%
Appearance	White to off-white solid
Solubility	Soluble in organic solvents like DMSO and DMF

## Applications in Research and Drug Development

**Biotin-PEG4-PFP ester** is primarily utilized as a biotinylation reagent and a linker in the synthesis of more complex biomolecules.<sup>[1]</sup> Its applications span various fields, including:

- **Antibody-Drug Conjugates (ADCs):** The PFP ester allows for the conjugation of the biotin-PEG linker to antibodies.<sup>[2][3][4]</sup> This can be a step in the multi-stage assembly of an ADC, where the biotin provides a handle for purification or the attachment of other functional components.
- **Targeted Drug Delivery:** By incorporating a biotin tag, therapeutic agents can be targeted to cells or tissues that have been pre-targeted with avidin or streptavidin conjugates.<sup>[1]</sup> The biotin-streptavidin interaction is one of the strongest non-covalent bonds known, making it an excellent tool for this purpose.
- **Immunoassays:** Biotinylation of antibodies or other proteins with **Biotin-PEG4-PFP ester** is a common strategy to enhance the sensitivity of detection assays such as ELISA. The PEG spacer helps to distance the biotin from the protein, improving its accessibility to streptavidin-enzyme conjugates.
- **PROTACs and Molecular Glues:** As a bifunctional linker, derivatives of **Biotin-PEG4-PFP ester** can be used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other small molecules designed to induce protein degradation.

- **Cell Surface Labeling and Affinity Purification:** The reagent can be used to label cell surface proteins that have accessible amine groups.<sup>[1]</sup> The attached biotin then allows for the isolation and purification of these proteins from complex mixtures using streptavidin-coated beads.<sup>[1]</sup>

## Experimental Protocols

The following is a detailed protocol for the biotinylation of a protein (e.g., an antibody) using **Biotin-PEG4-PFP ester**. This protocol is based on the general principles of amine-reactive crosslinking and should be optimized for each specific application.

Materials:

- **Biotin-PEG4-PFP ester**
- Protein to be labeled (e.g., IgG antibody) in an amine-free buffer (e.g., Phosphate Buffered Saline, PBS, pH 7.2-8.0)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction buffer (e.g., 0.1 M Phosphate buffer with 0.15 M NaCl, pH 7.5)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or dialysis cassette for purification

Procedure:

- **Preparation of Protein Solution:**
  - Ensure the protein solution is free of amine-containing buffers (like Tris or glycine) and stabilizers (like BSA). If necessary, perform a buffer exchange into the reaction buffer using a desalting column or dialysis.
  - Adjust the protein concentration to 1-10 mg/mL in the reaction buffer.
- **Preparation of Biotin-PEG4-PFP Ester Stock Solution:**

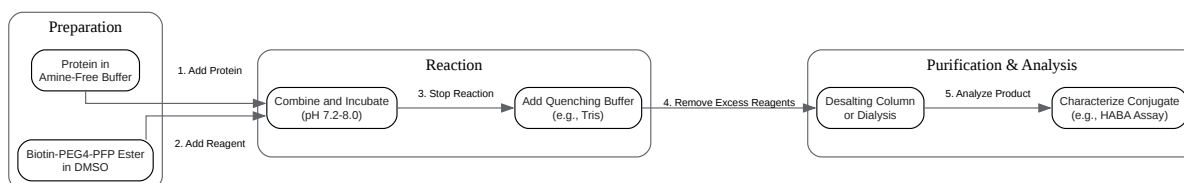
- Allow the vial of **Biotin-PEG4-PFP ester** to equilibrate to room temperature before opening to prevent moisture condensation.
- Immediately before use, dissolve the **Biotin-PEG4-PFP ester** in anhydrous DMSO or DMF to a concentration of 10-20 mM. For example, to make a 10 mM solution, dissolve 6.58 mg of the reagent in 1 mL of anhydrous DMSO.
- Biotinylation Reaction:
  - Calculate the required volume of the **Biotin-PEG4-PFP ester** stock solution to achieve the desired molar excess. A starting point for optimization is a 10- to 40-fold molar excess of the biotin reagent over the protein.
  - Add the calculated volume of the **Biotin-PEG4-PFP ester** stock solution to the protein solution while gently vortexing.
  - Incubate the reaction at room temperature for 30-60 minutes or at 4°C for 2-4 hours. The optimal time and temperature may need to be determined empirically.
- Quenching the Reaction:
  - To stop the reaction, add the quenching buffer to the reaction mixture to a final concentration of 50-100 mM. The primary amines in the Tris buffer will react with any excess PFP ester.
  - Incubate for an additional 15-30 minutes at room temperature.
- Purification of the Biotinylated Protein:
  - Remove the excess, non-reacted **Biotin-PEG4-PFP ester** and quenching buffer byproducts using a desalting column or by dialyzing the reaction mixture against PBS.
- Characterization and Storage:
  - Determine the degree of biotinylation using a HABA assay or a similar method.
  - Confirm the integrity and activity of the biotinylated protein using appropriate assays (e.g., SDS-PAGE, binding assays).

- Store the purified biotinylated protein under the same conditions as the original, unlabeled protein.

## Visualizing Workflows and Pathways

### Biotinylation and Purification Workflow

The following diagram illustrates the general workflow for labeling a protein with **Biotin-PEG4-PFP ester** and subsequent purification.

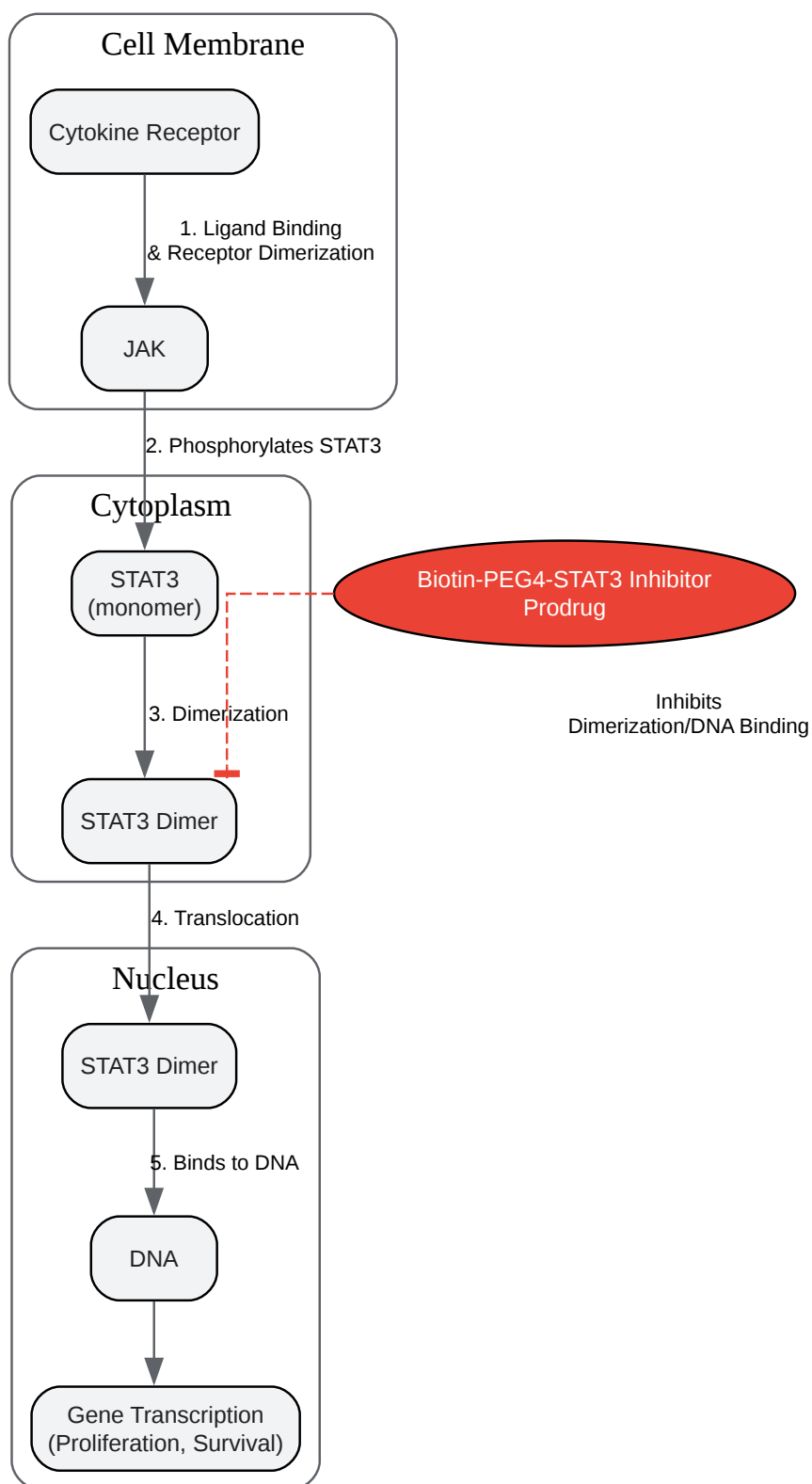


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A general workflow for protein biotinylation.

### Targeting the STAT3 Signaling Pathway

Biotin-PEG4 linkers have been used to create prodrugs that target specific signaling pathways in cancer cells. For instance, a prodrug designed to inhibit the STAT3 (Signal Transducer and Activator of Transcription 3) pathway can be synthesized using a biotin-PEG4 linker. The biotin moiety can enhance uptake in cancer cells that overexpress biotin transporters. The following diagram depicts a simplified STAT3 signaling pathway and indicates the point of inhibition by such a conjugate.



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